A Spectroscopic Guide to 4-Fluoropyrimidine: Elucidation for Advanced Research

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Compound of Interest

Compound Name:	*4-Fluoropyrimidine*
CAS No.:	*31462-55-2*
Cat. No.:	*B1342711*

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Introduction

4-Fluoropyrimidine stands as a critical structural motif in medicinal chemistry and drug development. As a substituted derivative of pyrimidine, a core component of nucleobases, its analogues are integral to various therapeutic agents, particularly in oncology.[1][2] The introduction of a fluorine atom—a bioisostere of a hydrogen atom with unique electronic properties—can profoundly alter a molecule's metabolic stability, binding affinity, and overall pharmacological profile.[3] Consequently, the unambiguous structural characterization of **4-Fluoropyrimidine** and its derivatives is paramount for researchers in synthetic chemistry, pharmacology, and materials science.

This technical guide provides an in-depth analysis of the key spectroscopic techniques used to characterize **4-Fluoropyrimidine**: Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). Moving beyond a simple recitation of data, this document delves into the causality behind experimental choices and the logic of spectral interpretation, offering field-proven insights for professionals engaged in advanced research and development.

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Nuclear Magnetic Resonance (NMR) Spectroscopy: A Detailed Portrait

NMR spectroscopy is the most powerful tool for the structural elucidation of **4-Fluoropyrimidine** in solution, providing precise information about its atomic connectivity and spatial arrangement. The presence of ^{1}H, ^{13}C, and ^{19}F nuclei, all with a spin of I=½, allows for a comprehensive multi-nuclear analysis.

Experimental Protocol: NMR Sample Preparation and Acquisition

A robust and reproducible NMR spectrum begins with meticulous sample preparation. The choice of solvent is the first critical decision.

- Solvent Selection: Deuterated chloroform ($CDCl_3$) is a common first choice due to its excellent dissolving power for many organic compounds and its single residual solvent peak at 7.26 ppm. For compounds with lower solubility, deuterated dimethyl sulfoxide (DMSO-d_6) is an effective alternative. The choice is critical as solvent can influence chemical shifts.
- Sample Preparation: Dissolve approximately 5-10 mg of **4-Fluoropyrimidine** in 0.6-0.7 mL of the chosen deuterated solvent in a standard 5 mm NMR tube.
- Internal Standard: Tetramethylsilane (TMS) is typically added as an internal standard for ^{1}H and ^{13}C NMR to reference the chemical shift scale to 0.00 ppm. For ^{19}F NMR, a common external or internal reference is trichlorofluoromethane ($CFCl_3$).[4]
- Acquisition: Spectra are acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher).
  - ^{1}H NMR: A standard pulse program is used. A relaxation delay of 1-2 seconds is generally sufficient.
  - ^{13}C NMR: A proton-decoupled experiment (e.g., zgpg30) is standard to simplify the spectrum by collapsing all C-H multiplets into singlets. A longer relaxation delay (5-10 seconds) may be needed for quaternary carbons.

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- ^{19}F NMR: A simple one-pulse experiment is used. ^{19}F NMR is highly sensitive, requiring fewer scans than ^{13}C NMR.[5]

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **4-Fluoropyrimidine** is characterized by three distinct signals for the aromatic protons. The electron-withdrawing nature of the two nitrogen atoms and the fluorine atom significantly deshields these protons, shifting their resonances downfield.

- H2: The proton at the C2 position is adjacent to two nitrogen atoms, making it the most deshielded proton. It appears as a singlet.
- H5: The proton at the C5 position is coupled to the adjacent H6 proton and the fluorine atom at C4. This results in a complex splitting pattern, typically a doublet of doublets.
- H6: The proton at the C6 position is coupled to the adjacent H5 proton and shows a smaller long-range coupling to the fluorine atom. It appears as a doublet of doublets.

Table 1: Representative ^{1}H NMR Data for **4-Fluoropyrimidine** (in $CDCl_3$)

Proton	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H2	~8.95	s (singlet)	-
H6	~8.60	dd (doublet of doublets)	^{3}J(H6-H5) ≈ 5.0 Hz, ^{4}J(H6-F4) ≈ 2.5 Hz
H5	~7.00	dd (doublet of doublets)	^{3}J(H5-H6) ≈ 5.0 Hz, ^{3}J(H5-F4) ≈ 6.0 Hz

Note: Exact values can vary based on solvent and concentration.

^{13}C NMR Spectroscopy

In the proton-decoupled ^{13}C NMR spectrum, four signals are expected. The most notable feature is the large one-bond coupling constant between C4 and the directly attached fluorine

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atom ($^1J(C-F)$), which is a definitive diagnostic tool. Long-range C-F couplings are also observed for C2, C5, and C6, splitting their signals into doublets.

Table 2: Representative ^{13}C NMR Data for **4-Fluoropyrimidine** (in $CDCl_3$)

Carbon	Chemical Shift (δ, ppm)	C-F Coupling Constant (J, Hz)
C4	~168.0	$^1J(C-F) \approx 250$ Hz
C2	~158.5	$^3J(C-F) \approx 15$ Hz
C6	~156.0	$^3J(C-F) \approx 18$ Hz
C5	~110.0	$^2J(C-F) \approx 40$ Hz

Rationale for Assignments: The C4 carbon, directly bonded to fluorine, is significantly deshielded and exhibits a very large one-bond coupling constant.[6][7] The C5 carbon shows the largest two-bond coupling constant ($^2J(C-F)$).[8]

^{19}F NMR Spectroscopy

^{19}F NMR is an exceptionally sensitive technique with a wide chemical shift range, making it ideal for analyzing fluorinated compounds.[3][5] For **4-Fluoropyrimidine**, a single resonance is observed. This signal is split by couplings to the neighboring protons, H5 and H6.

Table 3: Representative ^{19}F NMR Data for **4-Fluoropyrimidine** (in $CDCl_3$)

Nucleus	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
F4	~ -130 to -150	dd (doublet of doublets)	$^3J(F4-H5) \approx 6.0$ Hz, $^4J(F4-H6) \approx 2.5$ Hz

Note: Chemical shifts are relative to $CFCl_3$ at 0.00 ppm. Aromatic fluorine shifts can be found in this general region.[4]

Visualization: NMR Coupling Network

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The following diagram illustrates the key scalar (J) coupling relationships within the **4-Fluoropyrimidine** molecule, which are fundamental to its spectral assignments.

Caption: Key J-coupling correlations in **4-Fluoropyrimidine**.

Infrared (IR) Spectroscopy: Probing Vibrational Modes

IR spectroscopy provides valuable information about the functional groups and bonding within a molecule by measuring its absorption of infrared radiation, which corresponds to specific vibrational modes.

Experimental Protocol: Attenuated Total Reflectance (ATR)

Attenuated Total Reflectance (ATR) is a modern, convenient method for obtaining IR spectra of solid or liquid samples without extensive preparation.

- Background Scan: An initial background spectrum of the clean ATR crystal (typically diamond or germanium) is collected. This is crucial to subtract atmospheric (CO_2, H_2O) and instrumental absorptions.
- Sample Application: A small amount of the **4-Fluoropyrimidine** sample is placed directly onto the ATR crystal. For solids, a clamp is used to ensure good contact.
- Spectrum Acquisition: The IR spectrum is recorded, typically by co-adding multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio. The typical range is 4000-400 cm^{-1}.[9]

Spectral Interpretation

The IR spectrum of **4-Fluoropyrimidine** is dominated by absorptions characteristic of an aromatic heterocyclic system and the carbon-fluorine bond.

- Aromatic C-H Stretch: A weak to medium absorption is expected just above 3000 cm^{-1} (typically 3100-3000 cm^{-1}), which is characteristic of sp^2 C-H bonds in aromatic rings.[10]

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- Ring Stretching (C=C and C=N): Strong to medium absorptions in the 1600-1400 cm^{-1} region are due to the stretching vibrations of the carbon-carbon and carbon-nitrogen double bonds within the pyrimidine ring.[10][11]

- C-F Stretch: A very strong and prominent absorption band is expected in the 1250-1050 cm^{-1} region, corresponding to the C-F stretching vibration. This intense band is often a key diagnostic feature for fluorinated aromatic compounds.

Table 4: Characteristic IR Absorption Frequencies for **4-Fluoropyrimidine**

Wavenumber (cm^{-1})	Intensity	Vibrational Assignment
3100 - 3000	Medium-Weak	Aromatic C-H Stretch
1600 - 1400	Strong-Medium	C=C and C=N Ring Stretching
1250 - 1050	Strong	C-F Stretch
Below 1000	Medium-Strong	C-H Out-of-Plane Bending

Mass Spectrometry (MS): Fragmentation and Molecular Weight

Mass spectrometry is an essential analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides the exact molecular weight and crucial structural information based on the fragmentation pattern of the molecule.

Experimental Protocol: Electron Ionization (EI)

Electron Ionization (EI) is a hard ionization technique that uses a high-energy electron beam to ionize the sample, causing predictable and reproducible fragmentation.

- Sample Introduction: The sample is introduced into the mass spectrometer, often via a direct insertion probe or gas chromatography (GC) inlet, where it is vaporized in a high vacuum.

- Ionization: The gaseous molecules are bombarded with a beam of 70 eV electrons. This ejects an electron from the molecule, forming a positively charged radical ion known as the molecular ion ($M^{+\bullet}$).

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- Fragmentation: The high internal energy of the molecular ion causes it to fragment into smaller, characteristic ions and neutral radicals.[12]
- Detection: The positively charged ions are accelerated, separated by their m/z ratio in a mass analyzer (e.g., a quadrupole), and detected.

Fragmentation Pattern Analysis

The mass spectrum of **4-Fluoropyrimidine** (Molecular Weight: 96.07 g/mol) will show a molecular ion peak at m/z 96. The fragmentation is dictated by the stability of the pyrimidine ring and the substituents.

- Molecular Ion (M^{+}•): The peak at m/z 96 corresponds to the intact ionized molecule.
- Loss of HCN: A common fragmentation pathway for pyrimidines is the elimination of a molecule of hydrogen cyanide (HCN, 27 Da), leading to a fragment ion at m/z 69.[1][13]
- Loss of a Fluorine Radical: Cleavage of the C-F bond can result in the loss of a fluorine radical (•F, 19 Da), although this is less common than ring fragmentation. This would produce a fragment at m/z 77.
- Retro-Diels-Alder: Heterocyclic rings can undergo retro-Diels-Alder type reactions, leading to further fragmentation. For instance, the m/z 69 fragment could further lose acetylene (C_2H_2, 26 Da) to give a fragment at m/z 43.

Table 5: Expected Mass Spectral Fragments for **4-Fluoropyrimidine**

m/z	Proposed Identity
96	$[C_4H_3FN_2]^{+}$• (Molecular Ion)
69	$[M - HCN]^{+}$•
43	$[M - HCN - C_2H_2]^{+}$•

Visualization: Proposed MS Fragmentation Pathway

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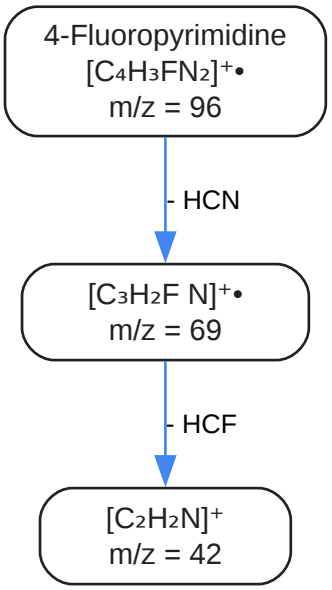
This diagram outlines the primary fragmentation route for **4-Fluoropyrimidine** under Electron Ionization conditions.



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Caption: Primary fragmentation pathway of **4-Fluoropyrimidine** in EI-MS.

Conclusion

The comprehensive spectroscopic analysis of **4-Fluoropyrimidine** through NMR, IR, and MS provides an unambiguous and multi-faceted structural confirmation. ^{1}H, ^{13}C, and ^{19}F NMR collectively map out the complete atomic connectivity and electronic environment, with characteristic C-F and H-F coupling constants serving as definitive markers. IR spectroscopy confirms the presence of key functional groups, notably the strong C-F bond and the aromatic pyrimidine core. Finally, mass spectrometry verifies the molecular weight and reveals a predictable fragmentation pattern rooted in the inherent chemistry of the pyrimidine ring. For researchers and drug development professionals, a thorough understanding of these spectroscopic signatures is not merely an academic exercise; it is a foundational requirement for quality control, reaction monitoring, and the rational design of novel fluoropyrimidine-based therapeutics.

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